

Personal protective equipment for handling Azido-PEG4-oxazolidin-2-one

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Compound of Interest

Compound Name: Azido-PEG4-oxazolidin-2-one

Cat. No.: B3415395

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Essential Safety and Handling Guide for Azido-PEG4-oxazolidin-2-one

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Azido-PEG4-oxazolidin-2-one**. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Azido-PEG4-oxazolidin-2-one is a bifunctional molecule containing an azide group, which is energetic and can be hazardous, and a PEGylated component, which is generally considered to have low toxicity.^{[1][2]} The primary hazards are associated with the azide functional group, which can be sensitive to heat, shock, friction, and light, and may form explosive compounds with certain metals.^{[3][4][5]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required protective equipment.

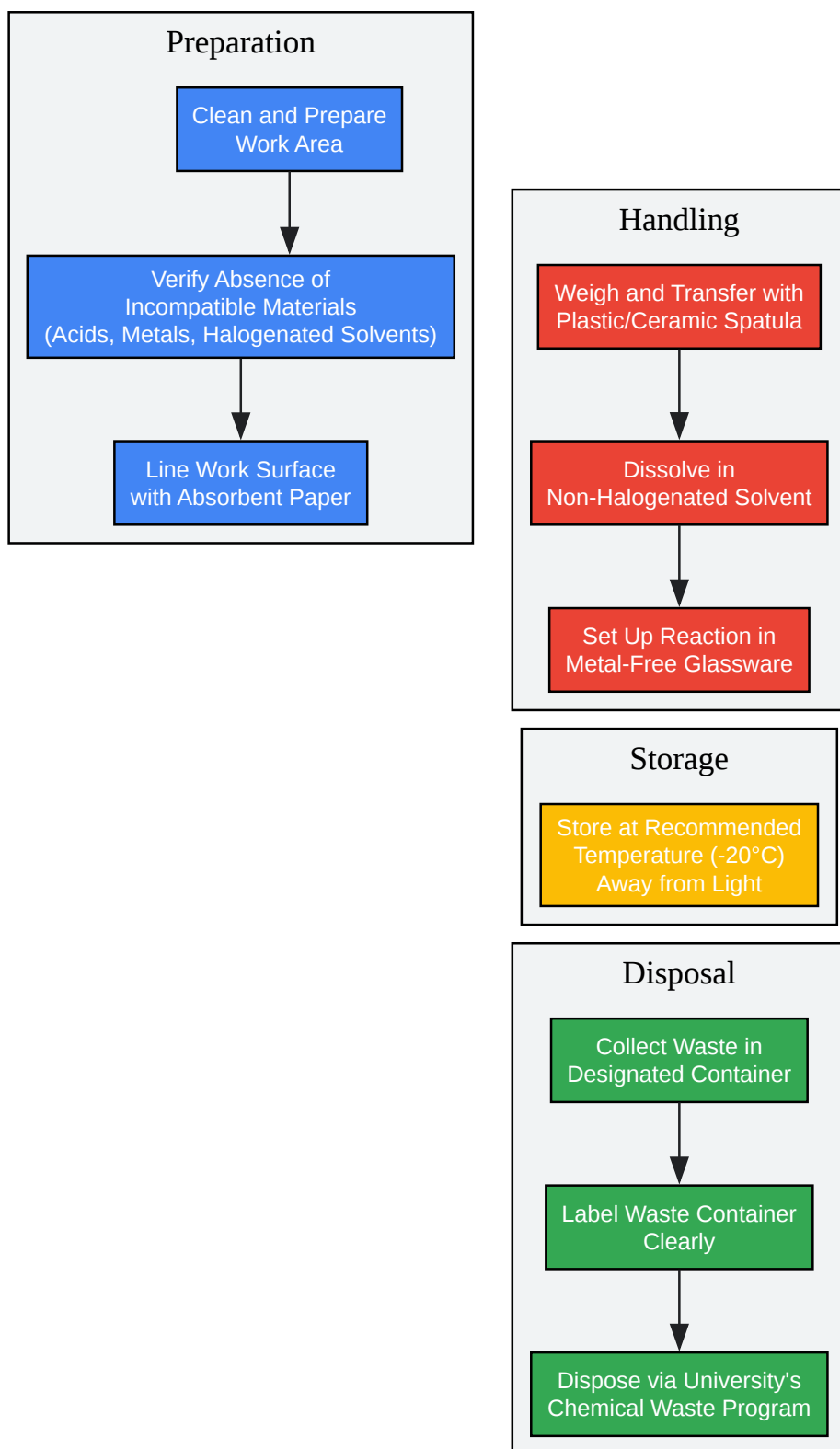
PPE Category	Specification
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standards are required. A face shield should be worn over safety glasses when there is a risk of splashing or explosion. [6] [7] [8]
Hand Protection	Double gloving is recommended. An outer chemical-resistant glove (e.g., nitrile) should be worn over a more robust inner glove. For handling azides of high toxicity, Silver Shield™ gloves under nitrile gloves are recommended. [6] [7]
Skin and Body Protection	A flame-resistant lab coat must be worn. [9] [10] For procedures with a higher risk of explosion, an apron or other protective clothing may be necessary. [8]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of any dust or aerosols. [8] [9] In cases where a fume hood is not sufficient, a full-face respirator may be required. [10]

Operational Plan: Step-by-Step Handling Procedure

All handling of **Azido-PEG4-oxazolidin-2-one** must be performed in a well-ventilated laboratory, inside a certified chemical fume hood.[\[9\]](#) A blast shield should be used as an additional precaution.[\[6\]](#)[\[9\]](#)

- Preparation: Before handling the compound, ensure that the work area is clean and free of incompatible materials, especially acids, heavy metals (such as copper and lead), and halogenated solvents.[\[3\]](#)[\[5\]](#)[\[9\]](#) Line the work surface with absorbent paper.[\[9\]](#)
- Weighing and Transfer: Use only plastic or ceramic spatulas for weighing and transferring the compound.[\[6\]](#)[\[9\]](#) Metal spatulas are strictly prohibited as they can form highly unstable and explosive metal azides.[\[3\]](#)[\[9\]](#)

- Dissolving: When dissolving the compound, use non-halogenated solvents. Chlorinated solvents like dichloromethane and chloroform can react with azides to form extremely unstable and explosive di- and tri-azidomethane.[3][4][5]
- Reaction Setup: If the compound is to be used in a reaction, ensure the reaction vessel is free of any metal contaminants. Avoid ground glass joints where friction could potentially lead to detonation.[9]
- Storage: Store **Azido-PEG4-oxazolidin-2-one** at or below room temperature, typically at -20°C for long-term storage, and protected from light.[1][3][4] Containers should be clearly labeled.



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